

Essential Safety and Logistical Information for Handling Tetradecahydroanthracene

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Compound of Interest

Compound Name: Tetradecahydroanthracene

Cat. No.: B3428247

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for **Tetradecahydroanthracene**, a saturated derivative of anthracene.

Chemical Identifier:


- Name: **Tetradecahydroanthracene**
- Synonyms: Perhydroanthracene
- Molecular Formula: C₁₄H₂₄
- CAS Number: 6596-35-6[1]

Hazard Identification and Classification

Tetradecahydroanthracene is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Hazardous to the aquatic environment, long-term hazard (Category 4): May cause long-lasting harmful effects to aquatic life.[1]

GHS Pictogram:

-  alt text

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H413: May cause long lasting harmful effects to aquatic life.[1]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301+P317: IF SWALLOWED: Get medical help.[1]
- P330: Rinse mouth.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][3][4]

Personal Protective Equipment (PPE)

Based on the known hazards and as a standard practice for handling polycyclic aromatic hydrocarbons (PAHs) and their derivatives, the following PPE is mandatory.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Skin and Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator with an organic vapor cartridge if working with large quantities, heating the substance, or if ventilation is inadequate.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[\[5\]](#)[\[6\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)[\[6\]](#)
 - Gather all necessary equipment and reagents before starting the experiment.
 - Don the required personal protective equipment as outlined in the table above.
- Handling:
 - Avoid direct contact with the skin and eyes.[\[5\]](#)
 - Avoid inhalation of any dust or vapors.[\[5\]](#)
 - Do not eat, drink, or smoke in the work area.

- Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)
- In case of a spill, immediately alert personnel in the area and follow your institution's spill cleanup procedure. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[5\]](#)
 - Decontaminate the work surface.
 - Remove and properly store or dispose of PPE. Contaminated disposable gloves should be discarded as chemical waste. Reusable PPE should be cleaned according to the manufacturer's instructions.[\[7\]](#)[\[8\]](#)

Disposal Plan

All waste containing **Tetradecahydroanthracene** must be treated as hazardous chemical waste.

- Solid Waste:
 - Collect any solid waste, including contaminated consumables (e.g., weigh paper, pipette tips), in a clearly labeled, sealed container.
- Liquid Waste:
 - Collect all liquid waste containing **Tetradecahydroanthracene** in a compatible, labeled, and sealed waste container.
 - Do not mix with other incompatible waste streams.
- Disposal:
 - Dispose of all waste through your institution's environmental health and safety (EHS) office.[\[9\]](#)

- Follow all local, state, and federal regulations for hazardous waste disposal.[9]
- Do not dispose of **Tetradecahydroanthracene** down the drain or in regular trash.[4]

Experimental Workflow for Handling Tetradecahydroanthracene

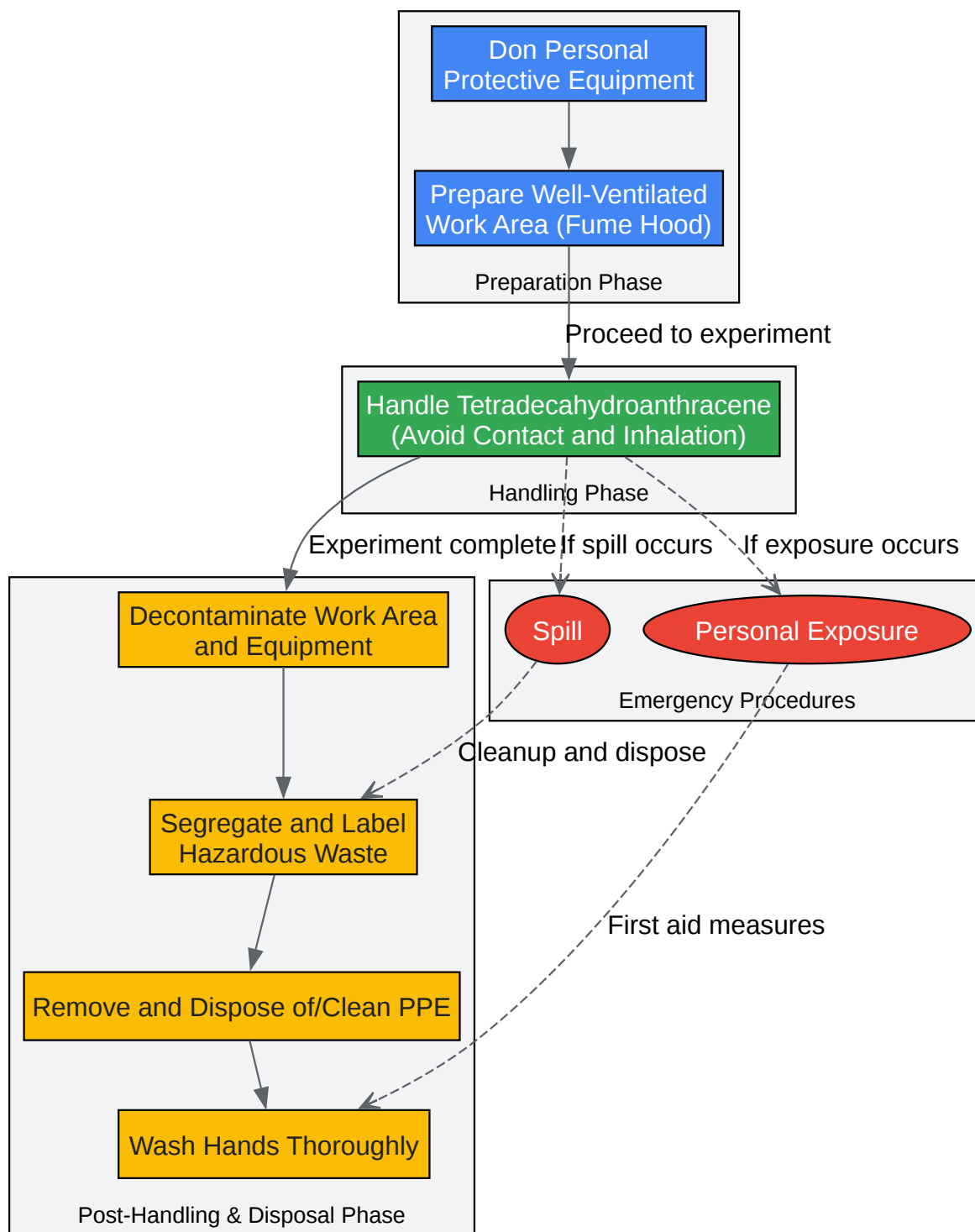


Figure 1. Standard Workflow for Handling Tetradecahydroanthracene

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Caption: Figure 1. Standard Workflow for Handling **Tetradecahydroanthracene**

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